

Application Note: UPLC-MS/MS Protocol for Sacubitril Quantification with Sacubitril-13C4

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Compound of Interest

Compound Name: Sacubitril-13C4

Cat. No.: B12362324

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Abstract

This application note provides a detailed and robust UPLC-MS/MS protocol for the quantitative analysis of Sacubitril in plasma samples. The method employs **Sacubitril-13C4** as a stable isotope-labeled internal standard (SIL-IS) to ensure high accuracy and precision. The protocol outlines a straightforward protein precipitation method for sample preparation, followed by rapid chromatographic separation and sensitive detection using tandem mass spectrometry in Multiple Reaction Monitoring (MRM) mode. This method is suitable for pharmacokinetic studies, therapeutic drug monitoring, and other applications in drug development.

Introduction

Sacubitril, a neprilysin inhibitor, is a key component of the angiotensin receptor-neprilysin inhibitor (ARNI) Sacubitril/valsartan, which is widely used in the treatment of heart failure.^{[1][2]} Accurate quantification of Sacubitril in biological matrices is essential for pharmacokinetic and pharmacodynamic (PK/PD) studies. Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS) offers the high sensitivity and selectivity required for bioanalytical assays. The use of a stable isotope-labeled internal standard, such as **Sacubitril-13C4**, is the gold standard for correcting for matrix effects and variations in sample processing, thereby ensuring the reliability of the results.

Experimental Protocol

Materials and Reagents

- Sacubitril reference standard
- **Sacubitril-13C4** (Internal Standard)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma (with K2-EDTA as anticoagulant)

UPLC-MS/MS Instrumentation

A UPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source is required.

Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of Sacubitril and **Sacubitril-13C4** in acetonitrile.
- Working Solutions: Prepare serial dilutions of the Sacubitril stock solution with a 50:50 mixture of acetonitrile and water to create calibration standards. Prepare a working solution of **Sacubitril-13C4** at an appropriate concentration in the same diluent.

Sample Preparation

- Thaw plasma samples to room temperature.
- To 50 µL of plasma in a microcentrifuge tube, add 25 µL of the **Sacubitril-13C4** working solution.
- Add 200 µL of acetonitrile to precipitate proteins.

- Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes.
- Transfer the supernatant to a clean vial for UPLC-MS/MS analysis.

UPLC Conditions

Parameter	Value
Column	C18 column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	0.4 mL/min
Gradient	As required for optimal separation
Injection Volume	5 µL
Column Temp.	40°C

MS/MS Conditions

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Curtain Gas	30 psi
Collision Gas	7 psi
IonSpray Voltage	5500 V
Temperature	500°C

Data Presentation

MRM Transitions

The following MRM transitions should be monitored:

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Sacubitril	412.2	266.2
Sacubitril-13C4	416.2	270.2

Note: The exact m/z values may require minor optimization on the specific instrument used.

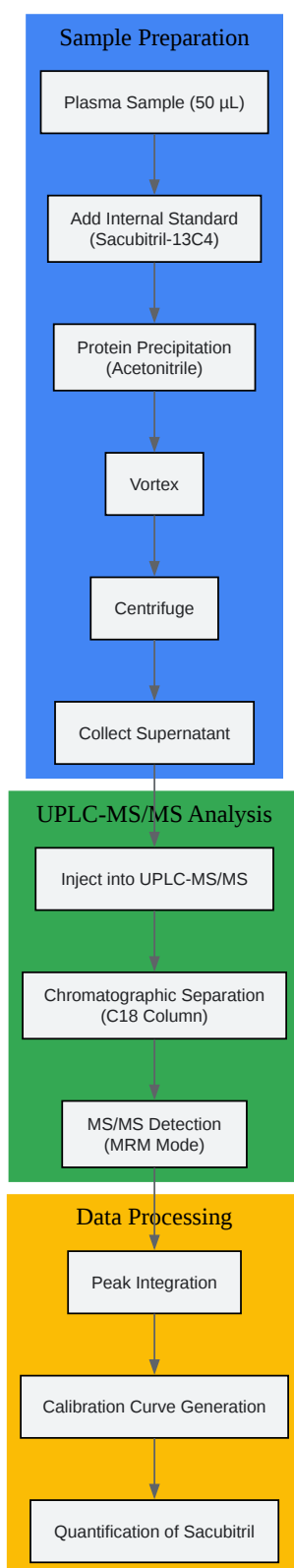
Method Validation Summary

The following table summarizes typical performance characteristics of this method, as established in similar published studies.[\[3\]](#)[\[4\]](#)

Parameter	Result
Linearity Range	0.5 - 2000 ng/mL
Correlation Coefficient (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	0.5 ng/mL
Intra-day Precision (%CV)	< 15%
Inter-day Precision (%CV)	< 15%
Intra-day Accuracy (%)	85% - 115%
Inter-day Accuracy (%)	85% - 115%
Recovery	> 85%

Visualization

Experimental Workflow



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References

- 1. Development and validation of a sensitive and simple LC-MS/MS method for simultaneous quantitation of valsartan, sacubitril and sacubitrilat in pediatric population - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Synchronized determination of sacubitril and valsartan with some co-administered drugs in human plasma via UPLC-MS/MS method using solid-phase extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Bot Verification [rasayanjournal.co.in]
- 4. researchgate.net [researchgate.net]
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